

# Commercial Availability and Purity of Pyrene-PEG5-biotin: A Technical Overview

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## Compound of Interest

Compound Name: Pyrene-PEG5-biotin

Cat. No.: B15145244

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For researchers and professionals in drug development, the accessibility and purity of reagents are critical factors for ensuring the reliability and reproducibility of experimental results. **Pyrene-PEG5-biotin**, a versatile heterobifunctional molecule, integrates the fluorescent properties of pyrene with the high-affinity binding of biotin to (strept)avidin, connected by a flexible polyethylene glycol (PEG) linker. This technical guide provides an in-depth look at the commercial sources and purity of **Pyrene-PEG5-biotin**, alongside a foundational experimental protocol for its application.

## Commercial Suppliers and Purity Specifications

A survey of prominent biochemical suppliers reveals the ready availability of **Pyrene-PEG5-biotin**. The purity of these commercially available products is consistently high, typically exceeding 95%, which is suitable for most research applications. The table below summarizes the offerings from various suppliers.

Supplier	Catalog Number	Purity	Molecular Weight ( g/mol )	Storage Conditions
AxisPharm	-	>95%	-	-
BroadPharm	BP-24341	97%	734.9	-20°C
MedchemExpress	HY-141094	-	-	Room temperature (short term)
MedKoo Biosciences	123829	-	734.91	0 - 4°C (short term), -20°C (long term)
Ruixibiotech	-	>95%	734.9	-
Biorbyt	orb1987777	-	734.9	-20°C
Creative PEGWorks	-	-	Varies (custom synthesis available)	-20°C or lower

Note: "-" indicates that the information was not readily available on the product page.

## Key Molecular Features and Applications

**Pyrene-PEG5-biotin** is a valuable tool in various biological assays due to its unique combination of functionalities.<sup>[1]</sup> The pyrene moiety serves as a fluorescent probe, allowing for sensitive detection and imaging.<sup>[1]</sup> The biotin group provides a strong and specific binding partner for streptavidin and avidin, enabling applications such as affinity purification and immobilization of biomolecules.<sup>[1]</sup> The PEG5 spacer enhances the water solubility of the molecule, reduces steric hindrance, and provides a flexible linker between the pyrene and biotin moieties.<sup>[1][2]</sup>

This reagent is particularly useful for:

- Fluorescent labeling and detection: Covalently attaching the pyrene fluorophore to target molecules for visualization and quantification.<sup>[1]</sup>

- Affinity purification: Capturing and isolating proteins or other biomolecules that have an affinity for the labeled target.[1]
- Bioassays and imaging experiments: Utilizing the fluorescent signal to monitor molecular interactions and localization within cells or tissues.[1]
- PROTACs (Proteolysis Targeting Chimeras): Serving as a component of these novel therapeutic agents that facilitate the degradation of target proteins.[3][4]
- Surface functionalization: Modifying surfaces, such as carbon nanotubes and graphene, through the strong pi-pi stacking interactions of the pyrene group.[2][5]

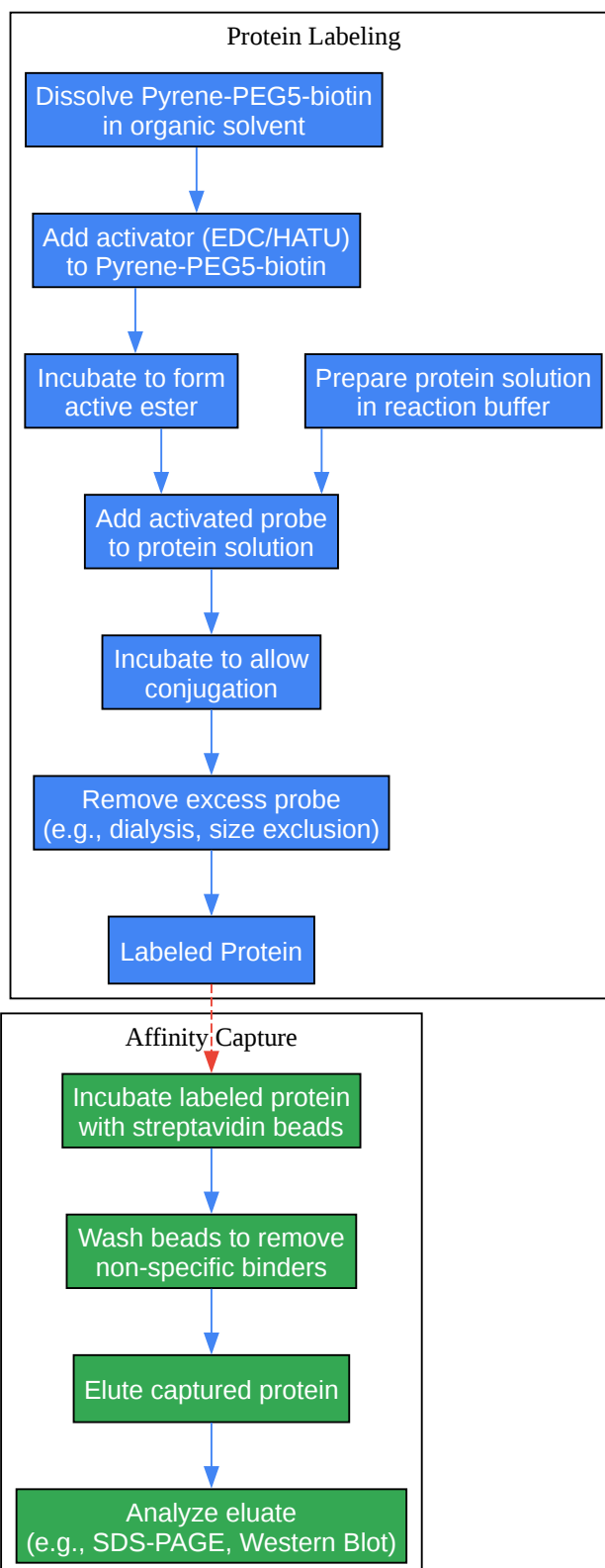
## Experimental Protocol: General Procedure for Labeling and Pulldown

The following is a generalized protocol for the use of **Pyrene-PEG5-biotin** in a labeling and pulldown experiment. Specific conditions may need to be optimized depending on the target molecule and experimental system.

### Materials:

- **Pyrene-PEG5-biotin**
- Target protein or molecule with a reactive amine group
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) or HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) as a carboxyl group activator[2]
- Reaction buffer (e.g., PBS, pH 7.4)
- Streptavidin-coated magnetic beads or agarose resin
- Wash buffer (e.g., PBS with 0.05% Tween-20)
- Elution buffer (e.g., high concentration of free biotin or a low pH buffer)

## Workflow for Protein Labeling and Affinity Capture

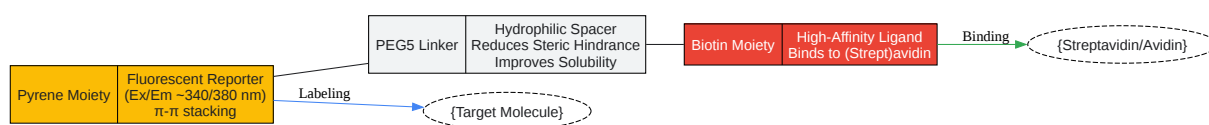


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Caption: Workflow for protein labeling with **Pyrene-PEG5-biotin** and subsequent affinity capture.

## Conceptual Diagram of Pyrene-PEG5-biotin Functionality

The utility of **Pyrene-PEG5-biotin** stems from its distinct functional domains, as illustrated in the following diagram.



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Caption: Functional components of the **Pyrene-PEG5-biotin** molecule and their interactions.

This technical guide provides a foundational understanding of the commercial landscape and practical application of **Pyrene-PEG5-biotin**. For specific experimental designs, researchers are encouraged to consult the technical data sheets provided by the suppliers and relevant scientific literature.

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## References

- 1. Pyrene-PEG5-biotin | AxisPharm [axispharm.com]
- 2. Pyrene-PEG5-biotin | BroadPharm [broadpharm.com]
- 3. medchemexpress.com [medchemexpress.com]

- 4. biorbyt.com [biorbyt.com]
- 5. creativepegworks.com [creativepegworks.com]
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